

# Personal protective equipment for handling 3-Phenyl-oxindole

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## Compound of Interest

Compound Name: 3-Phenyl-oxindole

Cat. No.: B189304

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## Essential Safety and Handling Guide for 3-Phenyl-oxindole

This guide provides crucial safety and logistical information for the handling and disposal of **3-Phenyl-oxindole**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and minimizing exposure risks.

Chemical Identifier:

Compound Name	3-Phenyl-oxindole
Molecular Formula	C <sub>14</sub> H <sub>11</sub> NO
CAS Number	3456-79-9
Molecular Weight	209.24 g/mol

## Hazard Identification and GHS Classifications

**3-Phenyl-oxindole** is classified as a hazardous substance. All personnel must be aware of the following GHS hazard statements before handling:

- H302: Harmful if swallowed.[1]

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Signal Word: Warning[1]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Phenyl-oxindole** to prevent exposure.

Equipment	Specifications	Purpose
Eye Protection	Chemical safety goggles meeting ANSI Z87.1 standards. A face shield should be worn when there is a significant risk of splashing.[2]	To protect eyes from dust particles and splashes of solutions.[2]
Hand Protection	Chemically resistant nitrile or neoprene gloves. Gloves must be inspected for tears or holes before each use.[2]	To prevent skin contact and absorption.[2]
Body Protection	A long-sleeved laboratory coat. An additional chemical-resistant apron is recommended when handling larger quantities.[2]	To protect skin and clothing from spills and contamination. [2]
Respiratory Protection	A NIOSH-approved respirator may be necessary if handling as a fine powder outside of a certified chemical fume hood. [2]	To prevent inhalation of fine dust particles.[2]

# Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following workflow is essential to minimize exposure and ensure a safe laboratory environment. All handling of **3-Phenyl-oxindole** should occur within a certified chemical fume hood.<sup>[2]</sup>

## 1. Preparation:

- Ensure the work area within the chemical fume hood is clean and uncluttered.
- Verify that all necessary PPE is readily accessible and in good condition.
- Confirm the location of the nearest eyewash station and safety shower.

## 2. Donning PPE:

- Put on all required PPE as specified in the table above before handling the compound.

## 3. Weighing and Handling:

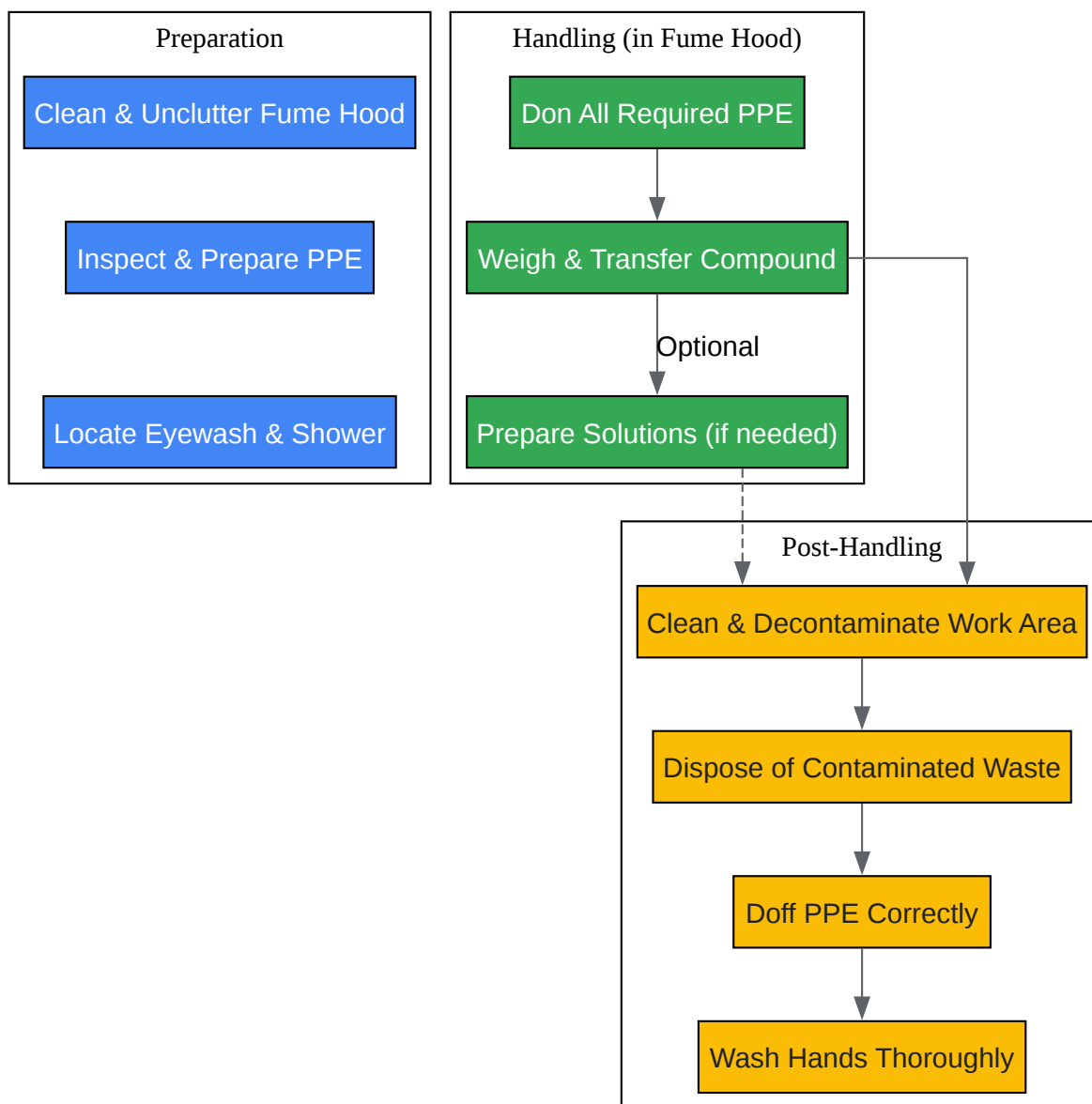
- Perform all weighing and transfers of solid **3-Phenyl-oxindole** within the chemical fume hood to contain any dust.
- Use appropriate tools (e.g., spatulas, weigh boats) to handle the solid material.
- If preparing solutions, add the solid to the solvent slowly to avoid splashing.

## 4. Post-Handling:

- Thoroughly clean the work area after use.
- Decontaminate all equipment that came into contact with the chemical.
- Properly dispose of all contaminated waste as outlined in the disposal plan.

## 5. Doffing PPE:

- Remove PPE in an order that minimizes the risk of cross-contamination (e.g., gloves first, then lab coat, then eye protection).
- Wash hands thoroughly with soap and water after removing all PPE.



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Caption: Workflow for safely handling **3-Phenyl-oxindole**.

## Emergency Procedures

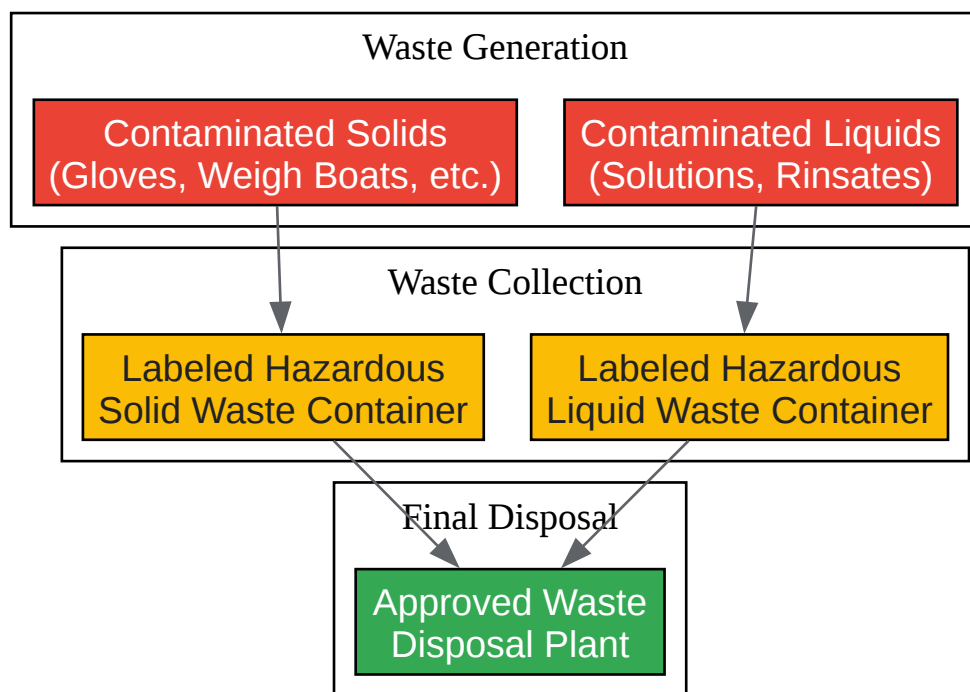
Situation	Action
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention. <a href="#">[3]</a> <a href="#">[4]</a>
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. <a href="#">[3]</a> <a href="#">[4]</a>
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. <a href="#">[3]</a> <a href="#">[4]</a>
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. <a href="#">[3]</a> <a href="#">[4]</a>
Spill	Evacuate the area. Avoid dust formation. Sweep up and shovel into suitable, closed containers for disposal. Do not let the product enter drains. <a href="#">[3]</a>

## Disposal Plan

Proper disposal of **3-Phenyl-oxindole** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: All solid waste contaminated with **3-Phenyl-oxindole** (e.g., used gloves, weigh boats, paper towels) must be placed in a dedicated, clearly labeled hazardous waste container.[\[2\]](#)
- Liquid Waste: Solutions containing **3-Phenyl-oxindole** should be collected in a separate, labeled hazardous waste container for liquid chemical waste.[\[2\]](#)

- Container Disposal: Dispose of contents and container to an approved waste disposal plant. [3][4] Handle uncleaned containers as you would the product itself. Do not mix with other waste.



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Caption: Disposal workflow for **3-Phenyl-oxindole** waste.

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## References

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